(4-Fluorophenyl)methanol-d4 molecular weight and formula

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Compound of Interest

Compound Name:	*(4-Fluorophenyl)methanol-d4*
Cat. No.:	*B15554259*

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Technical Guide: (4-Fluorophenyl)methanol-d4

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a concise overview of the key molecular properties of **(4-Fluorophenyl)methanol-d4**, a deuterated analog of (4-Fluorophenyl)methanol. This information is critical for researchers in drug metabolism, pharmacokinetics, and analytical chemistry who utilize isotopically labeled compounds as internal standards or tracers in their studies.

Core Molecular Data

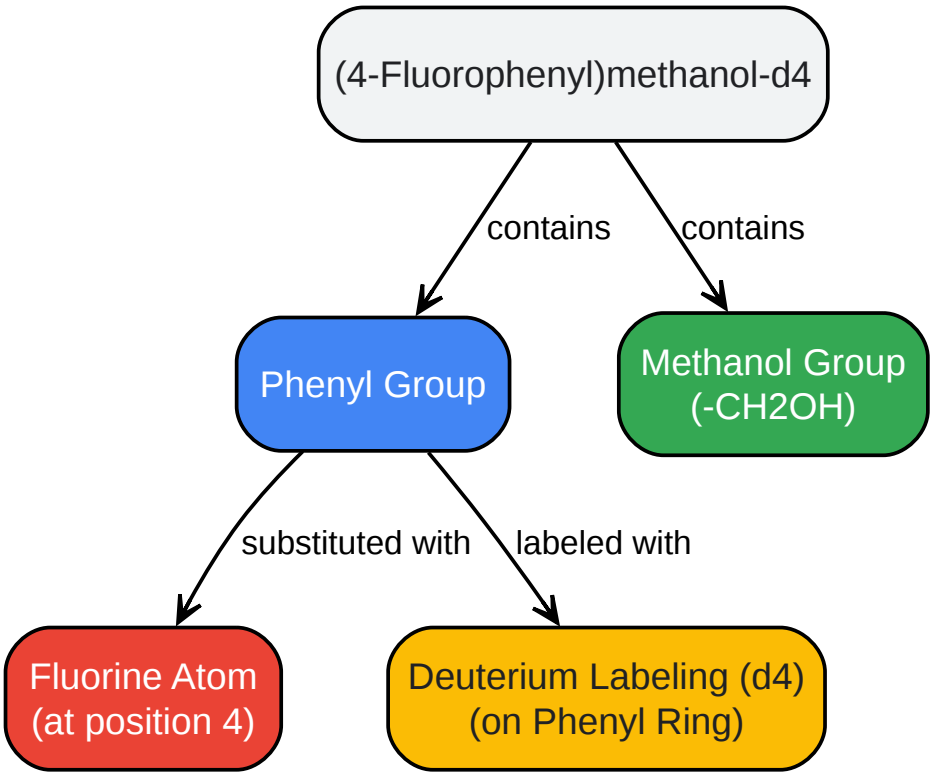
The fundamental molecular characteristics of **(4-Fluorophenyl)methanol-d4** are summarized in the table below. These values are essential for accurate quantification, reaction stoichiometry, and interpretation of analytical data.

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Property	Value
Molecular Formula	$C_7H_3D_4FO$
Molecular Weight	130.15 g/mol [1]

Logical Relationship of Components

The structure and identity of **(4-Fluorophenyl)methanol-d4** can be understood by its constituent parts and the isotopic labeling. The following diagram illustrates the relationship between the parent compound, the position of the fluorine atom, the methanolic functional group, and the deuterium labeling on the phenyl ring.



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Figure 1: Logical diagram of **(4-Fluorophenyl)methanol-d4**'s structure.

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References

- 1. medchemexpress.com [medchemexpress.com]
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